

An In-depth Technical Guide to Trioctylphosphine (CAS: 4731-53-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trioctylphosphine

Cat. No.: B1581425

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction and Core Concepts

Trioctylphosphine (TOP), identified by the CAS number 4731-53-7, is an organophosphorus compound with the chemical formula $P(C_8H_{17})_3$.^{[1][2]} It is a colorless to pale yellow, viscous liquid at room temperature, characterized by a high boiling point and low volatility.^{[3][4]} As a tertiary phosphine, the central phosphorus atom possesses a lone pair of electrons, rendering the molecule nucleophilic and allowing it to function as a versatile ligand and reagent in a multitude of chemical transformations.^[5] Its three long octyl chains impart high lipophilicity, making it soluble in nonpolar organic solvents like hexane and toluene, but immiscible with water.^{[6][7]}

This unique combination of a reactive phosphorus center and bulky, solubilizing alkyl groups makes TOP an indispensable tool in modern materials science and catalysis. It is particularly renowned for its roles as a stabilizing agent and solvent in the synthesis of nanomaterials, a ligand in transition metal-catalyzed reactions, and a precursor for other important chemical species like **Trioctylphosphine** oxide (TOPO).^{[7][8][9]}

Physicochemical and Spectroscopic Data

Quantitative data for **Trioctylphosphine** is summarized below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	4731-53-7	
Molecular Formula	C ₂₄ H ₅₁ P	[10]
Molecular Weight	370.64 g/mol	[10]
Appearance	Colorless to pale yellow liquid	[3][4]
Density	0.831 g/mL at 25 °C	[11]
Boiling Point	284-291 °C at 50 mmHg	[7]
Melting Point	-60 °C	[12]
Flash Point	147 °C (297 °F) - closed cup	[7]
Refractive Index	n _{20/D} 1.468	[7]
Water Solubility	Immiscible	[6][7]
Solubility	Soluble in nonpolar organic solvents (e.g., hexane, toluene, chloroform)	[6]

Table 2: Spectroscopic Data

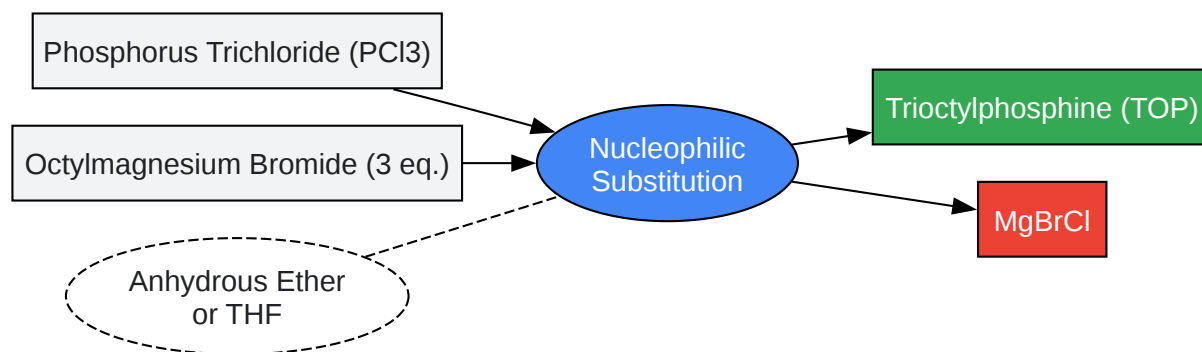
Spectroscopy Type	Key Features	Reference(s)
¹ H NMR	Spectra available for structural confirmation.	[13]
³¹ P NMR	Spectra available for analyzing phosphorus environment and complexation.	[14]

Synthesis and Chemical Reactivity

Synthesis Pathways

The industrial synthesis of trialkylphosphines like TOP typically involves the reaction of phosphorus trichloride (PCl₃) with an appropriate organometallic reagent, such as an octyl

Grignard reagent (octylmagnesium bromide). While specific, detailed industrial protocols are proprietary, a general representation of this common laboratory-scale synthesis is illustrated below.



[Click to download full resolution via product page](#)

Fig. 1: General synthesis of **Trioctylphosphine**.

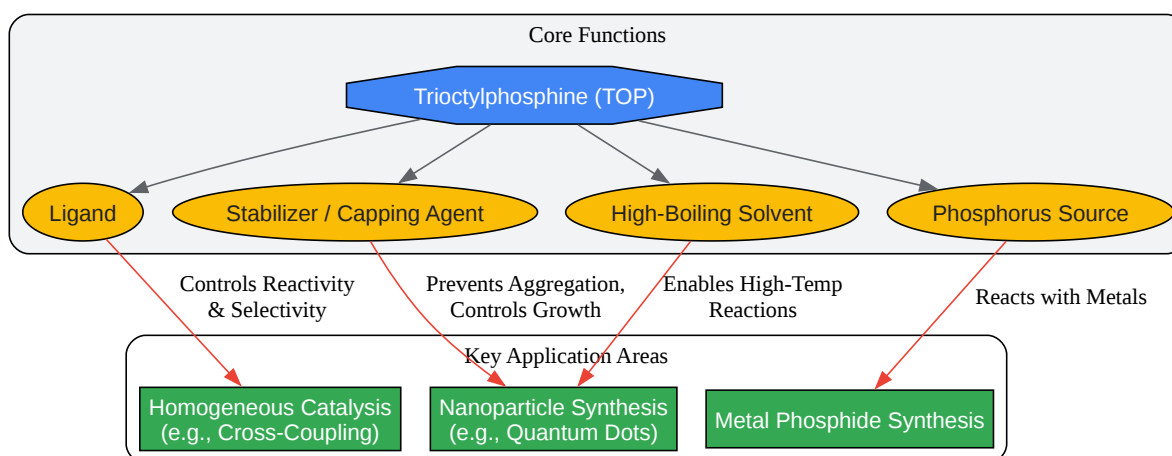
Key Reactions

Trioctylphosphine's reactivity is dominated by the lone pair on the phosphorus atom.

- Oxidation: TOP is sensitive to air and readily reacts with oxygen to form the more stable **Trioctylphosphine** oxide (TOPO).[1] This reaction necessitates the use of air-free techniques for handling and storage.[1][10]
- Reaction with Chalcogens: It reacts with elemental selenium to produce **trioctylphosphine** selenide (TOPSe), a key reagent in the synthesis of cadmium selenide (CdSe) quantum dots.[1][15] Similarly, it reacts with sulfur to yield **trioctylphosphine** sulfide.[11]
- Ligand Coordination: As a soft, σ -donating ligand, TOP coordinates with various transition metals (e.g., Palladium, Nickel) to form stable organometallic complexes.[9] The bulky octyl groups influence the steric environment around the metal center, which is crucial for controlling reactivity and selectivity in catalytic cycles.[9][16]

Core Applications and Logical Relationships

Trioctylphosphine is a cornerstone reagent in several advanced technology fields. Its functions are diverse, ranging from a passive solvent and stabilizer to an active ligand and reactant.



[Click to download full resolution via product page](#)

Fig. 2: Logical relationships of TOP's functions and applications.

- **Nanomaterial Synthesis:** TOP is a critical component in the synthesis of colloidal nanoparticles, especially semiconductor quantum dots (QDs) like CdSe.[8] It serves multiple roles: as a high-boiling point solvent, a stabilizing agent that caps the nanoparticle surface to prevent aggregation, and a reagent for preparing precursors like TOPSe.[15][17][18] Its presence modulates nucleation and growth, allowing for precise control over particle size and properties.[8][19]
- **Homogeneous Catalysis:** As an electron-rich, bulky alkylphosphine ligand, TOP is highly effective in transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig).[9] It promotes key steps in the catalytic cycle, such as oxidative addition and reductive elimination, enhancing catalyst efficiency and stability.

- Metal Phosphide Synthesis: TOP can serve as a phosphorus source for the low-temperature conversion of various metals and metal nanocrystals into metal phosphides, materials with interesting catalytic and electronic properties.[17][20]

Experimental Protocols

Protocol 1: Synthesis of Cadmium Sulfide (CdS) Nanorods

This protocol details a method where **Trioctylphosphine** serves as both the solvent and the stabilizing agent, simplifying the synthesis.[17]

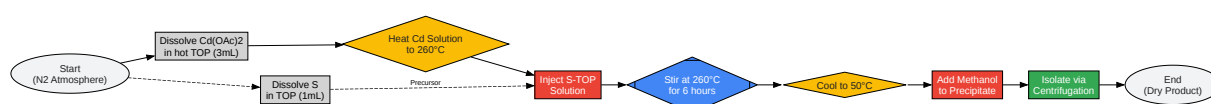
Materials:

- Cadmium acetate ($\text{Cd}(\text{OAc})_2$)
- Elemental sulfur powder
- **Trioctylphosphine** (TOP)
- Methanol
- Standard air-free synthesis equipment (Schlenk line, flasks, etc.)

Procedure:

- Under a nitrogen (N_2) atmosphere, dissolve 40 mg of cadmium acetate in 3 mL of hot TOP in a three-neck flask.
- In a separate vial, dissolve 24.0 mg of elemental sulfur powder in 1 mL of TOP, mixing vigorously until a clear solution is formed.
- Heat the cadmium solution to 260 °C.
- Swiftly inject the sulfur-TOP solution into the hot cadmium solution.
- Maintain the reaction temperature at 260 °C with vigorous stirring for 6 hours.

- After the reaction period, cool the resulting yellow solution to approximately 50 °C.
- Add methanol to precipitate the CdS nanorods.
- Isolate the product by centrifugation, discard the supernatant, and dry the nanorod powder under vacuum.



[Click to download full resolution via product page](#)

Fig. 3: Experimental workflow for CdS nanorod synthesis.

Safety and Handling

Trioctylphosphine is a hazardous chemical that requires careful handling in a controlled laboratory environment.

Table 3: Hazard Information

Hazard Type	GHS Classification & Statements	Precautionary Measures	Reference(s)
Corrosivity	H314: Causes severe skin burns and eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.	[10][21]
Air Sensitivity	Reacts with oxygen.	Handle and store under an inert gas (e.g., Nitrogen, Argon). Keep container tightly closed.	[1][10][22]
Handling	Stench. Corrosive.	Use only under a chemical fume hood. Avoid breathing vapors, mist, or gas. Wash hands thoroughly after handling.	[10][22][23]
Storage	Combustible corrosive material.	Store locked up in a dry, cool, and well-ventilated place. Containers which are	[10][22]

opened must be
carefully resealed and
kept upright.

Disposal	Dispose of contents/container to an approved waste disposal plant. Do not let product enter drains.	[10][21]
----------	---	----------

First Aid:

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[10][22]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[10][22]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[10][22]
- Inhalation: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[10][22]

Always consult the most current Safety Data Sheet (SDS) from the supplier before use.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trioctylphosphine - Wikipedia [en.wikipedia.org]
- 2. nbinnno.com [nbinnno.com]

- 3. CAS 4731-53-7: Trioctylphosphine | CymitQuimica [cymitquimica.com]
- 4. strem.com [strem.com]
- 5. Page loading... [wap.guidechem.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Trioctylphosphine | 4731-53-7 [chemicalbook.com]
- 8. nbinnno.com [nbinnno.com]
- 9. nbinnno.com [nbinnno.com]
- 10. geneseo.edu [geneseo.edu]
- 11. webqc.org [webqc.org]
- 12. Page loading... [guidechem.com]
- 13. Trioctylphosphine(4731-53-7) 1H NMR spectrum [chemicalbook.com]
- 14. researchgate.net [researchgate.net]
- 15. blog.strem.com [blog.strem.com]
- 16. nbinnno.com [nbinnno.com]
- 17. Tri-n-octylphosphine: Versatile Reagent in Nanoparticle Synthesis and Catalysis_Chemicalbook [chemicalbook.com]
- 18. Trioctylphosphine oxide - Wikipedia [en.wikipedia.org]
- 19. pubs.acs.org [pubs.acs.org]
- 20. pubs.acs.org [pubs.acs.org]
- 21. chemicalbook.com [chemicalbook.com]
- 22. fishersci.com [fishersci.com]
- 23. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trioctylphosphine (CAS: 4731-53-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581425#trioctylphosphine-cas-number-4731-53-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com